

Essential Safety and Handling Protocols for SR-0813

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Compound of Interest

Compound Name: SR-0813
Cat. No.: B10823721

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This document provides crucial safety and logistical guidance for the handling and disposal of **SR-0813**, a potent and selective ENL/AF9 YEATS domain inhibitor used in acute leukemia research.^{[1][2]} While research indicates no unexpectedly high safety hazards were encountered during its development, comprehensive toxicological properties of **SR-0813** have not been fully elucidated.^{[3][4][5]} Therefore, adherence to rigorous safety protocols is essential to minimize exposure and ensure a safe laboratory environment.

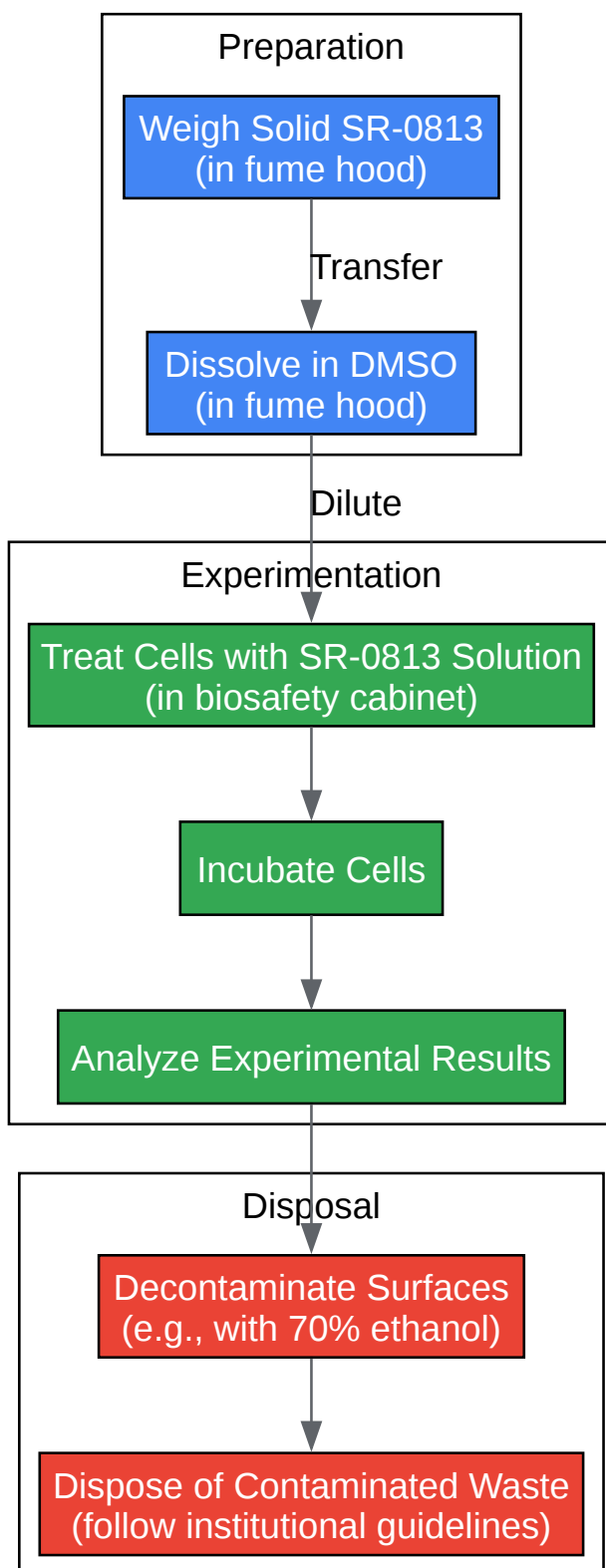
Personal Protective Equipment (PPE)

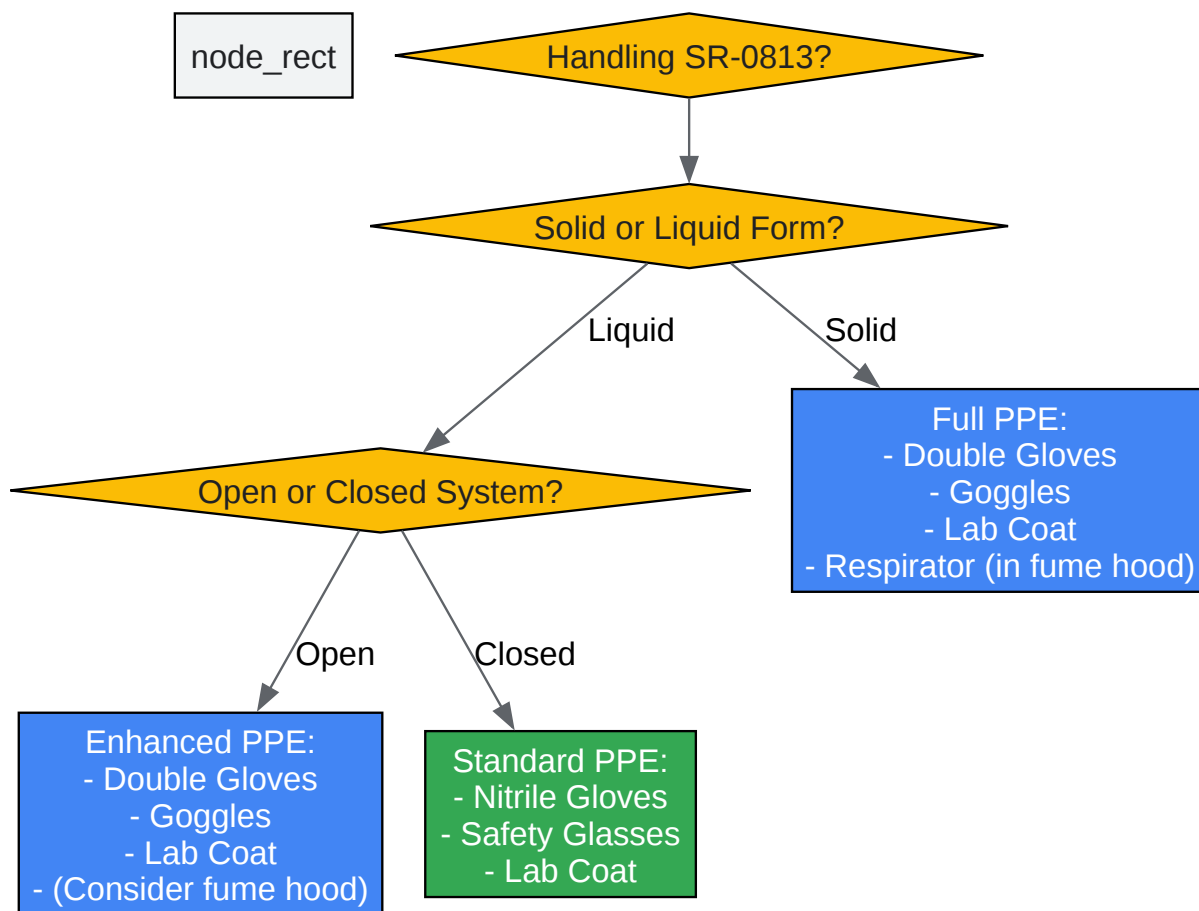
A multi-layered approach to PPE is mandatory when handling **SR-0813** in solid (powder) and solution forms. The following table outlines the minimum PPE requirements for various laboratory procedures.

Activity	Gloves	Eye Protection	Lab Coat	Respiratory Protection
Weighing and Aliquoting (Solid Form)	Double-glove with nitrile gloves	Chemical splash goggles	Full-cuffed lab coat	N95 or higher-rated respirator (in a fume hood)
Preparing Solutions	Double-glove with nitrile gloves	Chemical splash goggles	Full-cuffed lab coat	Recommended (in a fume hood)
Cell Culture and In Vitro Assays	Nitrile gloves	Safety glasses with side shields	Standard lab coat	Not generally required (in a biosafety cabinet)
Waste Disposal	Nitrile gloves	Safety glasses with side shields	Standard lab coat	Not required

Experimental Workflow for Handling SR-0813

The following diagram illustrates the standard operational workflow for safely handling **SR-0813**, from initial preparation to final disposal.





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